

# 2,4-Dinitrotoluene IUPAC name and CAS number

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## Compound of Interest

Compound Name: 2,4-Dinitrotoluene

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An In-Depth Technical Guide to **2,4-Dinitrotoluene**

## Introduction

**2,4-Dinitrotoluene** (2,4-DNT) is an organic compound with the chemical formula  $C_7H_6N_2O_4$ .<sup>[1]</sup> It is a pale yellow to orange crystalline solid and is one of six positional isomers of dinitrotoluene.<sup>[1][2]</sup> While it is known as a precursor in the synthesis of trinitrotoluene (TNT), its primary industrial use is in the production of toluene diisocyanate (TDI), a key component in the manufacture of flexible polyurethane foams.<sup>[1][2][3][4]</sup> This guide provides a comprehensive overview of **2,4-Dinitrotoluene**, including its chemical identity, properties, synthesis, metabolic pathways, and toxicity, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identification

- IUPAC Name: 1-Methyl-2,4-dinitrobenzene<sup>[1][2][3][4][5]</sup>
- CAS Number: 121-14-2<sup>[1][2][3][4][5]</sup>
- Synonyms: 2,4-DNT, Dinitrotoluol, 4-Methyl-1,3-dinitrobenzene<sup>[1][2][4]</sup>

## Physicochemical Properties

The key physical and chemical properties of **2,4-Dinitrotoluene** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub>	[1][2][3]
Molar Mass	182.134 g/mol	[1]
Appearance	Pale yellow to orange crystalline solid	[1][2]
Melting Point	67-71 °C (153-160 °F; 340-344 K)	[1][3][4]
Boiling Point	Decomposes at 250–300 °C	[1][4]
Density	1.52 g/cm <sup>3</sup>	[1][6]
Water Solubility	0.3 g/L (at 20 °C)	[3]
Vapor Pressure	1.47 x 10 <sup>-4</sup> mmHg (at 22 °C)	[1]
Flash Point	207 °C (404 °F; 480 K)	[1]

## Applications

The primary application of 2,4-DNT is as a chemical intermediate.

- **Polyurethane Production:** The vast majority of 2,4-DNT is used to produce toluene diisocyanate (TDI), a monomer required for manufacturing flexible polyurethane foams.[1][2][3][4] The process involves the hydrogenation of DNT to 2,4-toluenediamine, which is then treated with phosgene to yield TDI.[1][3]
- **Explosives and Propellants:** A smaller fraction of 2,4-DNT is used in the explosives industry. It serves as a precursor for the synthesis of trinitrotoluene (TNT).[1][2] It is also utilized as a plasticizer, a deterrent coating, and a burn rate modifier in smokeless gunpowders.[1][2] Due to its toxicity, its use in modern propellant formulations is declining.[1]
- **Dye Synthesis:** 2,4-DNT also serves as an intermediate in the manufacturing of various dyes.[2][3]

## Experimental Protocols

## Synthesis of 2,4-Dinitrotoluene

The synthesis of 2,4-DNT is typically achieved through the nitration of toluene. The following protocol describes a two-step nitration process.

### Materials:

- Toluene (100 g)
- Concentrated Sulfuric Acid (d=1.84 g/ml)
- Concentrated Nitric Acid (d=1.45 g/ml)
- Fuming Nitric Acid (d=1.5 g/ml)
- Ice water
- Distilled water

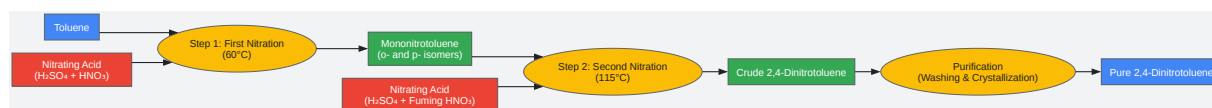
### Equipment:

- 1000 ml round-bottom flask
- Thermometer
- Dropping funnel
- Glass tube for fume removal
- Separating funnel
- Stirring apparatus

### Procedure:

- First Nitration (Mononitrotoluene Synthesis):
  - Place 100 g of toluene into the 1000 ml round-bottom flask, equipped with a stirrer, thermometer, and dropping funnel.

- Prepare the first nitrating acid mixture by combining 100 ml of concentrated sulfuric acid and 80 ml of concentrated nitric acid.
- Slowly add the nitrating acid mixture to the toluene in small portions through the dropping funnel. Maintain the reaction temperature at 60°C, ensuring vigorous stirring after each addition.
- Once the addition is complete, continue stirring and maintain the temperature at 60°C for an additional 30 minutes.
- Allow the reaction mixture to cool. Transfer the contents to a separating funnel and separate the lower layer of inorganic acids from the upper oily layer of mononitrotoluene.
- Second Nitration (Dinitrotoluene Synthesis):
  - Return the mononitrotoluene oil to the reaction flask.
  - Prepare the second nitrating acid mixture by combining 190 ml of concentrated sulfuric acid and 80 ml of fuming nitric acid.
  - Slowly add this second mixture to the mononitrotoluene. The temperature will rise; maintain it at 115°C, warming gently if necessary.
  - After adding all the acid, keep the mixture heated and stirred at 115°C for 60 minutes.
  - Pour the hot reaction mixture into a large volume of ice water. The liquid **2,4-dinitrotoluene** will precipitate and crystallize.
  - Wash the crystalline product thoroughly with distilled water to remove residual acids.
  - Filter the product and dry it. The expected yield is approximately 177 g of **2,4-Dinitrotoluene**, which appears as long yellow needles.



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Caption: Synthesis workflow for **2,4-Dinitrotoluene** via a two-step nitration of toluene.

## Metabolic Pathways

**2,4-Dinitrotoluene** is a xenobiotic compound that can be metabolized by various microorganisms. Understanding these degradation pathways is crucial for bioremediation and toxicological studies.

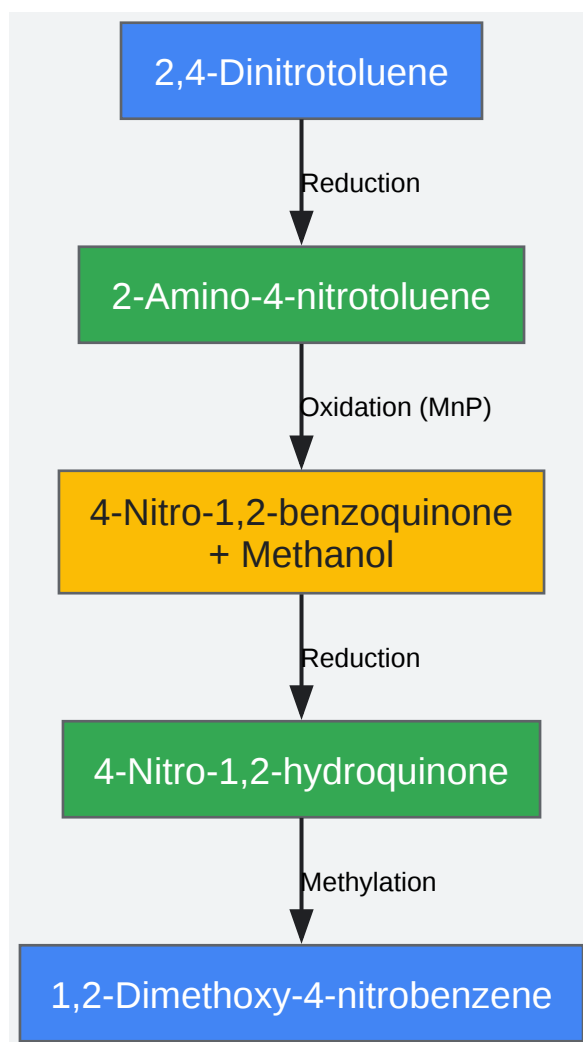
## Fungal Degradation

The white-rot fungus *Phanerochaete chrysosporium* is capable of mineralizing 2,4-DNT under ligninolytic conditions.[3] The degradation involves a multi-step pathway that begins with reduction rather than oxidation.

Key steps in the pathway:[3]

- **Initial Reduction:** The process starts with the reduction of a nitro group on 2,4-DNT to form 2-amino-4-nitrotoluene.
- **Oxidation:** The manganese peroxidase (MnP) enzyme oxidizes 2-amino-4-nitrotoluene, yielding 4-nitro-1,2-benzoquinone and methanol.
- **Second Reduction:** The benzoquinone is then reduced to 4-nitro-1,2-hydroquinone.
- **Methylation:** Finally, the hydroquinone is methylated to produce 1,2-dimethoxy-4-nitrobenzene.

This pathway is unique as it appears to remove both nitro groups before the aromatic ring is cleaved.[3]



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Caption: Metabolic pathway of 2,4-DNT degradation by the fungus *Phanerochaete chrysosporium*.

## Bacterial Degradation

Various bacterial strains can also degrade 2,4-DNT. For instance, *Burkholderia* sp. strain DNT and *Burkholderia cepacia* can mineralize 2,4-DNT through an oxidative pathway.[3][7] This pathway is initiated by a dioxygenase enzyme that attacks the aromatic ring, leading to the release of nitrite.[8] In contrast, under anaerobic conditions or in bacteria like *Escherichia coli*, the metabolism is primarily reductive, converting the nitro groups to amino groups, forming

intermediates like 2-amino-4-nitrotoluene and 4-amino-2-nitrotoluene, and ultimately 2,4-diaminotoluene.[8][9]

## Toxicity and Safety

**2,4-Dinitrotoluene** is classified as a highly toxic compound and a suspected carcinogen.[1][3] Exposure can lead to significant health effects.

Data Type	Value	Species	Route	Reference
LD <sub>50</sub> (Median Lethal Dose)	1954 mg/kg	Mouse	Oral	[1]
LDLo (Lowest Published Lethal Dose)	27 mg/kg	Cat	Oral	[1]
Oral LD <sub>50</sub> Range	240 - 650 mg/kg	Rat	Oral	[10]
EPA Reference Dose (RfD)	0.002 mg/kg/day	-	Oral	[11]
OSHA PEL (Permissible Exposure Limit)	1.5 mg/m <sup>3</sup> (TWA)	Human	Inhalation	[1][11]
NIOSH REL (Recommended Exposure Limit)	1.5 mg/m <sup>3</sup> (TWA)	Human	Inhalation	[1]
NIOSH IDLH (Immediately Dangerous)	50 mg/m <sup>3</sup>	Human	Inhalation	[1]

### Health Effects:

- **Hematological Effects:** A primary toxic effect of 2,4-DNT is the conversion of hemoglobin to methemoglobin, leading to methemoglobinemia, cyanosis, and anemia.[1][3][10]

- **Neurological Effects:** Chronic inhalation exposure can affect the central nervous system.[11] Severe neurological effects have been observed in animal studies.[10]
- **Hepatotoxicity:** Liver damage is a known consequence of exposure.[3][10]
- **Reproductive Toxicity:** Some studies of chronically exposed workers have reported a significant reduction in sperm count and morphology.[11] Testicular degeneration has been observed in animal studies.[10]
- **Carcinogenicity:** 2,4-DNT is considered a suspected carcinogen.[3] Oral exposure in animal studies has been linked to kidney, liver, and mammary gland tumors.[5][11]

**Safety and Handling:** 2,4-DNT is combustible when exposed to heat or flame and can react with oxidizing materials.[3][4] It decomposes when heated to 250°C or higher, and mixtures with nitric acid are highly explosive.[1][3][4] It is listed as a hazardous waste by the U.S. EPA (Hazardous Waste Number D030).[1] Proper personal protective equipment, including suitable clothing and gloves, should be worn when handling this chemical.[3] Release to the environment should be avoided.[3]

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